

Essential Safety and Logistical Information for Handling JNJ-47117096

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Compound of Interest

Compound Name: JNJ-47117096

Cat. No.: B15607168

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Disclaimer: A specific Safety Data Sheet (SDS) for **JNJ-47117096** is not publicly available. This guide is based on general safety protocols for handling potent, powdered research compounds and kinase inhibitors. It is imperative that all laboratory personnel supplement this information with a thorough risk assessment and adhere to their institution's specific safety guidelines.

JNJ-47117096 is a potent and selective MELK inhibitor and should be handled with a high degree of caution to minimize exposure.[1]

This document provides essential, immediate safety and logistical information, including operational and disposal plans, to support researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **JNJ-47117096**, particularly in its solid, powdered form, due to the high risk of aerosolization and inhalation.[2] The level of protection should be adapted to the specific laboratory procedure being performed.

Laboratory Activity	Recommended Personal Protective Equipment	Rationale
Weighing and Aliquoting (Solid Form)	- Respirator: Full-face powered air-purifying respirator (PAPR) or a NIOSH-approved N95 or higher-rated respirator. - Gloves: Double-gloving with chemical-resistant nitrile gloves. - Eye Protection: Chemical splash goggles or a full-face respirator. - Body Protection: Disposable, solid-front lab coat with tight-fitting cuffs and disposable sleeves. - Ventilation: All manipulations must be performed in a certified chemical fume hood or a powder containment hood. [2] [3]	High risk of generating and inhaling potent powders. Full respiratory and skin protection is critical to prevent exposure. [2]
Solution Preparation and Handling	- Gloves: Double-gloving with chemical-resistant nitrile gloves. - Eye Protection: Chemical splash goggles or safety glasses with side shields. - Body Protection: Standard laboratory coat. - Ventilation: Work should be conducted in a certified chemical fume hood. [2] [3]	Reduced risk of aerosolization compared to handling powders, but the potential for splashes and spills remains. Engineering controls are the primary means of protection. [2]
Cell Culture and In Vitro Assays	- Gloves: Single pair of nitrile gloves. - Eye Protection: Safety glasses with side shields. - Body Protection: Standard laboratory coat. - Containment: All cell culture work should be performed in a	Focus on preventing skin contact and eye exposure during routine experimental procedures.

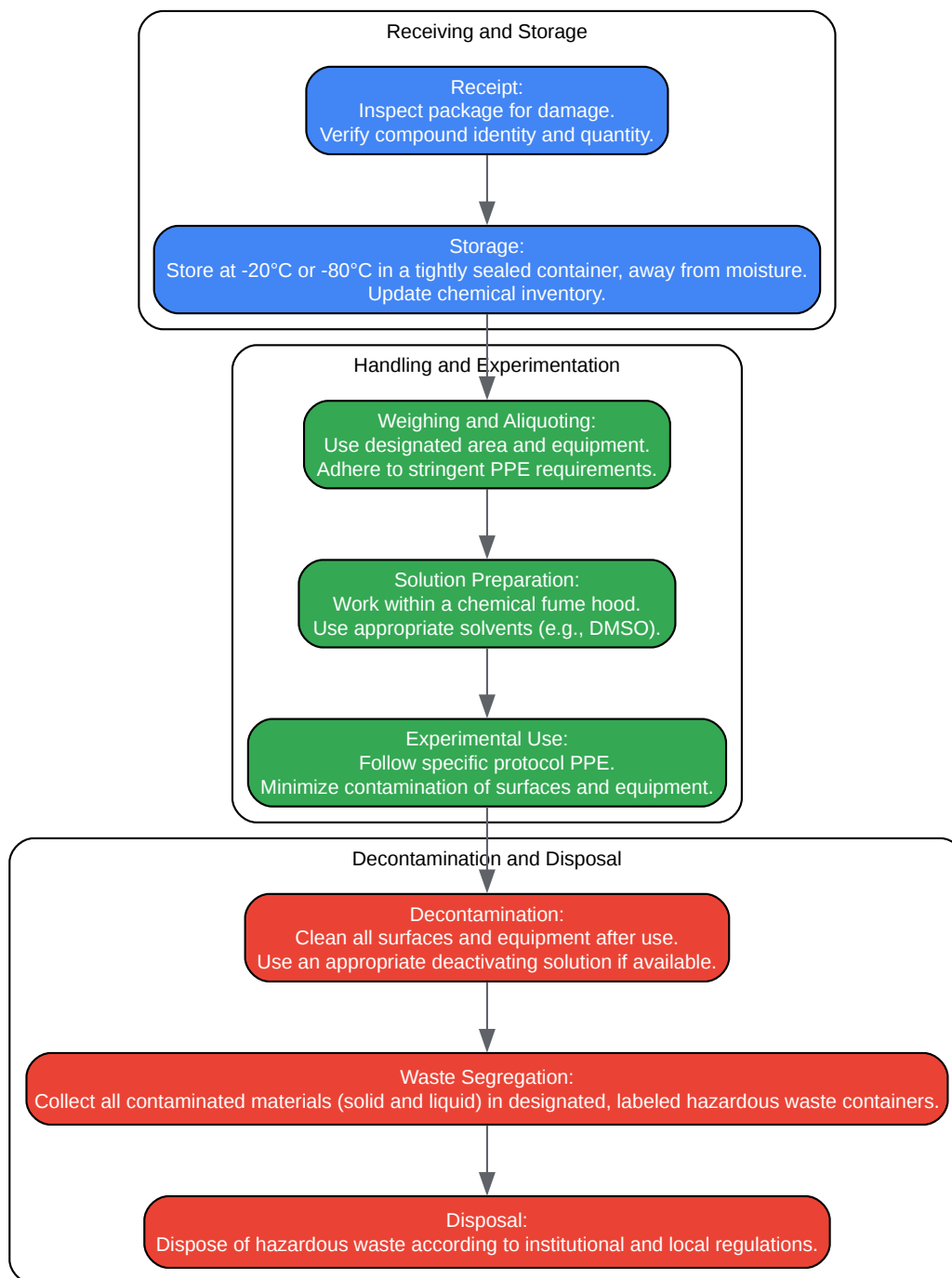
Class II biological safety cabinet to maintain sterility and protect the user.[3]

Waste Disposal	- Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Body Protection: Standard laboratory coat.	Enhanced protection is necessary when handling bulk waste, which may have a higher concentration of the compound.
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Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe management of **JNJ-47117096** within a laboratory setting. This includes proper receiving, storage, handling, and disposal procedures.

Figure 1. Operational Workflow for Handling JNJ-47117096

[Click to download full resolution via product page](#)Caption: Figure 1. Operational Workflow for Handling **JNJ-47117096**

Experimental Protocols: General Handling Procedures

Receiving and Storage:

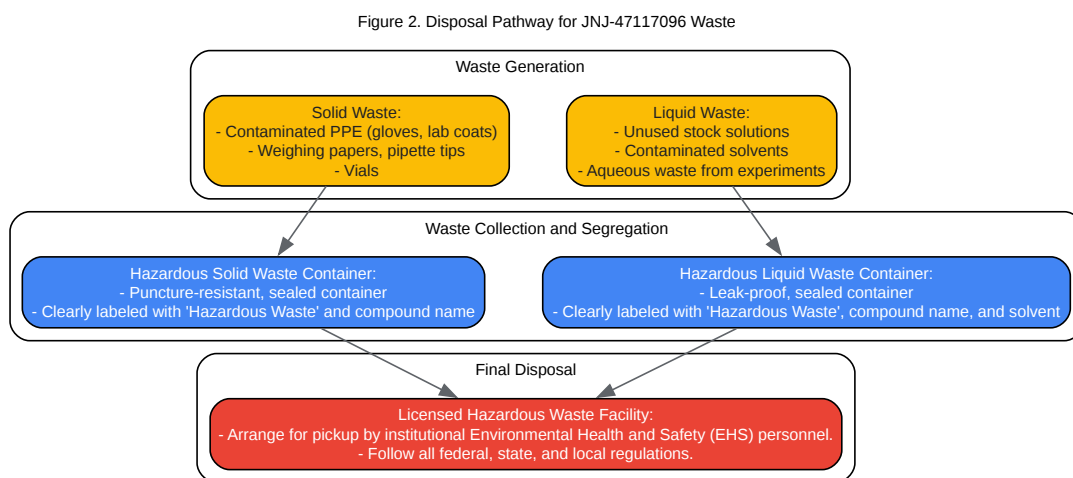
- Upon receipt, visually inspect the package for any signs of damage or leakage.[\[3\]](#)
- Wear appropriate PPE (lab coat, gloves, and safety glasses) when opening the package in a well-ventilated area.
- Confirm the identity and quantity of the compound against the shipping documents.
- Store **JNJ-47117096** hydrochloride at -20°C for up to one month or at -80°C for up to six months in a tightly sealed container, protected from moisture.[\[1\]](#)
- Log the compound's arrival, quantity, and storage location in the laboratory's chemical inventory.[\[3\]](#)

Handling and Experimental Use:

- All work with solid **JNJ-47117096** and its concentrated solutions must be conducted in a designated and clearly marked area within a certified chemical fume hood.[\[3\]](#)
- Use dedicated spatulas, glassware, and other equipment to avoid cross-contamination. If dedicated equipment is not feasible, thoroughly decontaminate all items after use.[\[3\]](#)
- When preparing solutions, add the solvent to the powdered compound slowly to minimize the generation of dust.
- After handling the compound, even if gloves were worn, wash hands thoroughly with soap and water.[\[3\]](#)

Disposal Plan

Proper disposal of **JNJ-47117096** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure.



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Caption: Figure 2. Disposal Pathway for **JNJ-47117096** Waste

Disposal Procedures:

- **Solid Waste:**
 - Collect all disposable items that have come into contact with **JNJ-47117096**, such as gloves, disposable lab coats, pipette tips, and vials, in a dedicated, puncture-resistant, and sealed container.^[2]
 - Label the container as "Hazardous Waste" and clearly identify the contents, including the name of the compound.^[2]
- **Liquid Waste:**

- Collect all unused solutions and contaminated solvents in a sealed, leak-proof container.
- Label the container as "Hazardous Waste" and list all chemical constituents, including **JNJ-47117096** and the solvent(s).
- Decontamination of Labware:
 - Reusable glassware should be decontaminated by soaking in a suitable cleaning solution before standard washing procedures.
- Final Disposal:
 - All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **JNJ-47117096** waste down the drain or in regular trash.

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References

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